

Technical Support Center: RO7196472 (Autogene Cevumeran)

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Compound of Interest

Compound Name: RO7196472

Cat. No.: B15580517

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for experiments involving **RO7196472**, also known as autogene cevumeran.

FAQs: Understanding RO7196472 (Autogene Cevumeran)

Q1: What is **RO7196472** (autogene cevumeran) and how does it work?

A1: **RO7196472** (autogene cevumeran) is an individualized neoantigen-specific immunotherapy. It is an mRNA-based vaccine designed to stimulate a patient's immune system to recognize and attack their cancer cells. The vaccine is personalized, containing mRNA sequences that encode for up to 20 specific neoantigens identified from the patient's own tumor.[1][2] When administered, the mRNA is taken up by antigen-presenting cells (APCs), which then produce these neoantigens and present them to T cells. This process activates and expands tumor-specific T cells, leading to a targeted anti-tumor immune response.[3]

Q2: What is the therapeutic application of **RO7196472**?

A2: **RO7196472** is being investigated as an adjuvant therapy to prevent cancer recurrence after surgery.[2] A notable Phase 1 clinical trial (NCT04161755) has shown promising results in patients with resected pancreatic ductal adenocarcinoma (PDAC), where it was used in combination with the anti-PD-L1 antibody atezolizumab and chemotherapy (mFOLFIRINOX).[1][4]

Q3: What is the observed safety profile of **RO7196472**?

A3: In the Phase 1 trial for PDAC, autogene cevumeran was found to be well-tolerated. Most adverse events (AEs) were Grade 1 or 2.[1] One patient out of 16 experienced Grade 3 fever and hypertension that were related to the vaccine.[1][3][4][5] No Grade 3 or higher AEs were observed from the combination with atezolizumab alone.[1][4]

Q4: How is the efficacy of **RO7196472** measured?

A4: Efficacy is primarily assessed by monitoring the induction of neoantigen-specific T cells and by clinical outcomes such as recurrence-free survival (RFS).[4] In the PDAC Phase 1 trial, patients who responded to the vaccine with expanded T-cell populations showed a significantly longer median RFS compared to non-responders.[1][4]

Troubleshooting Guide

Q1: We are observing a low or undetectable neoantigen-specific T-cell response in our ELISpot assay after vaccination. What could be the issue?

A1: Several factors could contribute to a weak T-cell response. Consider the following troubleshooting steps:

- **Neoantigen Selection:** The bioinformatic prediction of immunogenic neoantigens is critical. Ensure that the algorithms used for neoantigen discovery are robust and validated. In some cases, a patient's tumor may have insufficient neoantigens for vaccine manufacture.[4][5]
- **Cell Viability:** Ensure that the peripheral blood mononuclear cells (PBMCs) used in the assay are of high viability. Improper handling or cryopreservation can affect cell health and function.
- **Assay Sensitivity:** The ELISpot assay must be highly sensitive to detect rare antigen-specific T cells.[6] Confirm that the reagents are validated and the protocol is optimized for your

specific experimental setup.

- **Patient's Immune Status:** The baseline immune fitness of the patient can influence their ability to mount a T-cell response.

Q2: We have identified potential neoantigens, but the vaccine fails to induce a response to a majority of them. Why might this be?

A2: This is not unexpected. An effective response often involves the expansion of T cells against a subset of the neoantigens included in the vaccine. In the PDAC Phase 1 trial, autogene cevumeran induced high-magnitude T-cell responses specific to 25 out of 106 vaccine-encoded antigens in responders.^[1] The immunodominance of certain neoantigens can lead to a more focused T-cell response.

Q3: Our in-vitro T-cell expansion protocol is resulting in low yields of neoantigen-specific T cells. How can we optimize this?

A3: Low T-cell expansion can be due to several factors:

- **Cytokine Support:** Ensure the appropriate concentration and combination of cytokines, such as IL-2, are used to support T-cell proliferation.
- **Antigen Presentation:** The efficiency of antigen presentation by APCs is crucial. Use healthy, mature dendritic cells or other suitable APCs.
- **T-cell to APC Ratio:** Optimize the ratio of T cells to APCs to ensure efficient T-cell activation.
- **Repeat Stimulation:** Multiple rounds of stimulation with the neoantigen peptides may be necessary to achieve significant expansion.

Data on Therapeutic Window of RO7196472 (Autogene Cevumeran)

The therapeutic window of **RO7196472** is defined by the balance between its efficacy (inducing a potent anti-tumor T-cell response) and its safety (minimizing adverse events). The following tables summarize the key findings from the Phase 1 trial in patients with resected PDAC (NCT04161755).

Table 1: Safety Profile of Autogene Cevumeran in Combination Therapy

Adverse Event (AE) Grade	Autogene Cevumeran Related	Atezolizumab Related
Grade 1/2	All vaccinated patients experienced Grade 1 or 2 AEs[1]	Not specified, but no Grade 3 or higher AEs reported[1][4]
Grade 3 or Higher	1 of 16 patients (6%) experienced Grade 3 fever and hypertension[1][3][4][5]	No patients experienced Grade 3 or higher AEs[1]

Table 2: Efficacy of Autogene Cevumeran in Responders vs. Non-Responders

Efficacy Endpoint	Vaccine Responders (n=8)	Vaccine Non-Responders (n=8)	p-value
Median Recurrence-Free Survival (RFS)	Not Reached	13.4 months	0.003[7]
T-cell Response	High-magnitude neoantigen-specific T cells induced	No significant expansion of neoantigen-specific T cells	N/A
Clonal Expansion	Median of 7.5 expanded T-cell clones[1][4]	-	N/A
Magnitude of T-cell Expansion	Median of 2.9% of all blood T cells[4][5]	-	N/A

Experimental Protocols

1. Protocol for Neoantigen Identification

This is a generalized workflow for identifying patient-specific neoantigens for vaccine production.

- **Tumor and Normal Tissue Collection:** Obtain fresh-frozen tumor tissue and a matched normal blood sample from the patient.
- **DNA and RNA Sequencing:** Perform whole-exome sequencing of both tumor and normal DNA to identify somatic mutations. Conduct RNA sequencing of the tumor tissue to confirm the expression of these mutations.
- **Mutation Calling:** Use bioinformatic pipelines to call somatic single nucleotide variants (SNVs) and insertions/deletions (indels).
- **HLA Typing:** Determine the patient's HLA-A, -B, and -C alleles from the normal DNA sequence data.
- **Neoantigen Prediction:** Use validated algorithms to predict the binding affinity of mutant peptides (neoantigens) to the patient's HLA alleles.
- **Prioritization and Selection:** Rank the predicted neoantigens based on factors such as binding affinity, expression level, and lack of homology to self-proteins. Select up to 20 top-ranking neoantigens for vaccine synthesis.

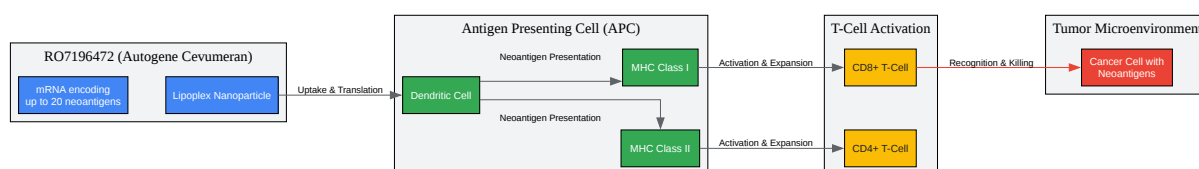
2. Protocol for Monitoring Neoantigen-Specific T-cell Response via ELISpot

The Enzyme-Linked Immunospot (ELISpot) assay is a highly sensitive method for quantifying cytokine-secreting cells at the single-cell level.

- **Plate Coating:** Coat a 96-well PVDF plate with a capture antibody specific for the cytokine of interest (e.g., IFN- γ).
- **Cell Preparation:** Isolate PBMCs from patient blood samples collected before and at various time points after vaccination.
- **Cell Stimulation:** Add 2×10^5 to 4×10^5 PBMCs per well. Stimulate the cells with individual neoantigen peptides or pools of peptides. Include a negative control (no peptide) and a positive control (e.g., a viral peptide pool or anti-CD3 antibody).
- **Incubation:** Incubate the plate at 37°C in a CO₂ incubator for 20-24 hours.[8]

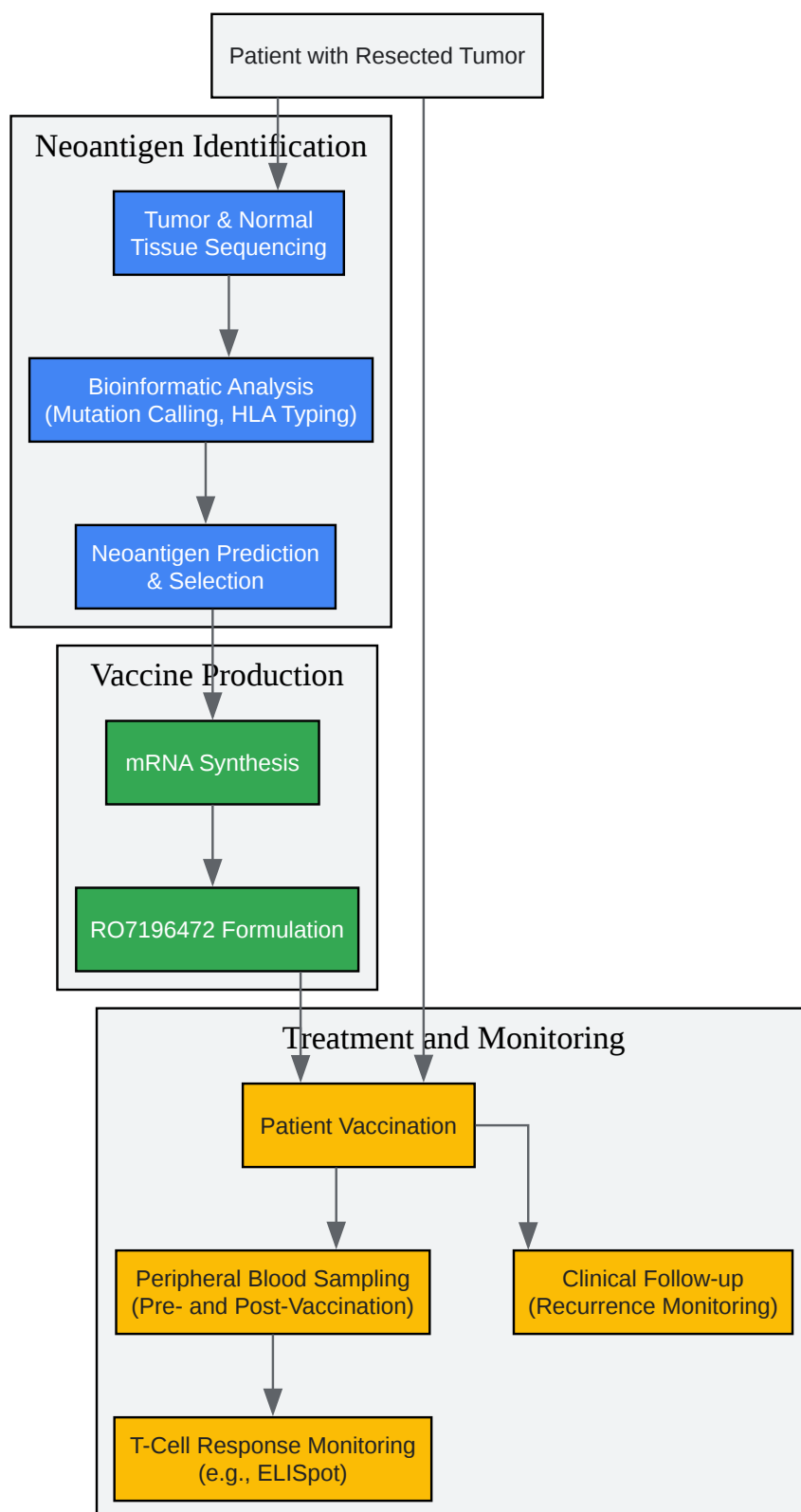
- Detection: Wash the plate and add a biotinylated detection antibody specific for the cytokine. [8]
- Visualization: Add a streptavidin-enzyme conjugate (e.g., streptavidin-ALP) followed by a substrate to develop colored spots.[9]
- Analysis: Count the number of spots in each well using an automated ELISpot reader. The number of spots corresponds to the number of cytokine-secreting cells.

Visualizations



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Caption: Mechanism of action of **RO7196472** (autogene cevumeran).



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References

- [1. onclive.com \[onclive.com\]](https://onclive.com)
- [2. ClinicalTrials.gov \[clinicaltrials.gov\]](https://clinicaltrials.gov)
- [3. Positive Phase 1 Data from mRNA-based Individualized Neoantigen Specific Immunotherapy in Patients with Resected Pancreatic Cancer presented at ASCO | Nasdaq \[nasdaq.com\]](#)
- [4. ascopubs.org \[ascopubs.org\]](https://ascopubs.org)
- [5. mRNA vaccine can recognise neoantigens in pancreatic cancers – US study - Juta MedicalBrief \[medicalbrief.co.za\]](#)
- [6. CTL ELISPOT assay - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [7. Personalized RNA neoantigen vaccines stimulate T cells in pancreatic cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [9. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
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